

Technical Guide: Chemical Composition of Tubulitec Cavity Liner

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Compound of Interest

Compound Name: **Tubulitec**

Cat. No.: **B1171930**

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This document provides a detailed overview of the chemical composition of **Tubulitec** Cavity Liner, a dental material used for insulating cavities. The information is compiled from material safety data sheets (MSDS) and product descriptions.

Core Components

Tubulitec Cavity Liner is a liquid suspension that forms a protective layer over exposed dentin. Its formulation is designed to be biocompatible and provide a barrier against chemical irritants and thermal changes. The primary constituents fall into several categories: a solvent, active ingredients, and film-forming agents.

Different formulations of **Tubulitec** Cavity Liner exist, leading to variations in the exact chemical makeup. However, a common formulation includes a solvent, various calcium and zinc compounds, and an antimicrobial agent.^{[1][2][3]} Another formulation described consists of polystyrene and copaiba balsam dissolved in a solvent.^{[4][5][6][7][8]}

Quantitative Composition

The following tables summarize the quantitative data available for a common formulation of **Tubulitec** Cavity Liner, based on information from material safety data sheets.

Table 1: Chemical Composition of **Tubulitec** Cavity Liner

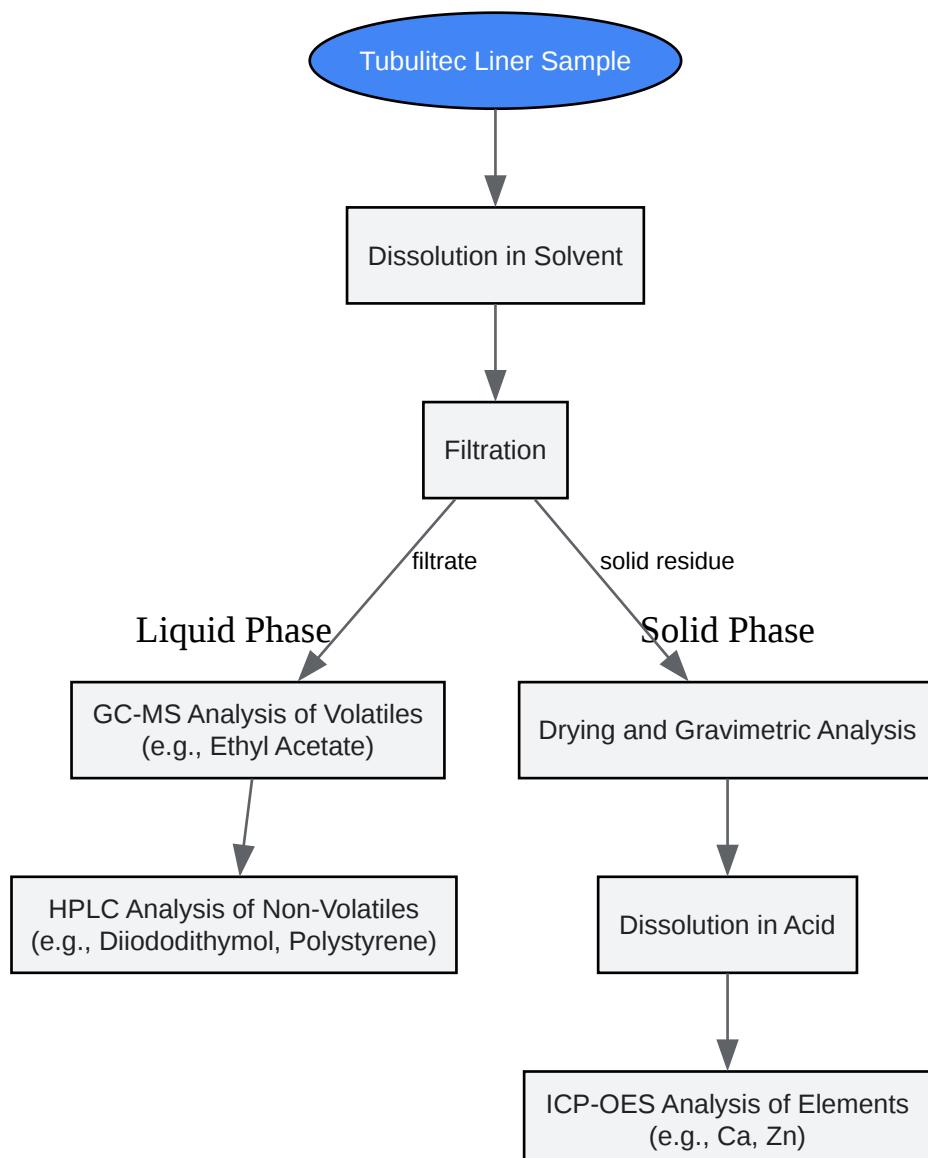
Component	CAS Number	Concentration (% w/w)	Role
Ethyl Acetate	141-78-6	~ 80%	Solvent
Calcium Hydroxide	1305-62-0	~ 5%	Active Ingredient
Calcium Oxide	1305-78-8	~ 1%	Active Ingredient
Diiododithymol	552-22-7	~ 1%	Antimicrobial Agent
Zinc Oxide	1314-13-2	Not specified	Active Ingredient

Source: Material Safety Data Sheet[\[1\]](#)[\[3\]](#)

It is important to note that another formulation of **Tubulitec** Liner contains polystyrene and copaiba balsam as principal components, dissolved in ethyl acetate.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Component Interaction and Function

The components of **Tubulitec** Cavity Liner are selected for their specific functions, which work in concert to provide the desired therapeutic and protective effects.



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